

2-Amino-3,4,6-trichlorophenol IUPAC name

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Compound of Interest

Compound Name: 2-Amino-3,4,6-trichlorophenol

CAS No.: 6358-15-2

Cat. No.: B1265891

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Executive Summary & Nomenclature

2-Amino-3,4,6-trichlorophenol is a highly functionalized aromatic intermediate used primarily in the synthesis of fungicides, diazo dyes, and pharmaceutical precursors. Its structural integrity is defined by the interplay between the electron-donating hydroxyl and amino groups against the electron-withdrawing chlorine atoms.

For researchers in drug development and toxicology, this molecule represents a critical "structural alert" class. Like many halogenated aminophenols, it serves as a pro-electrophile. Upon metabolic oxidation, it can generate reactive quinone imines, necessitating rigorous ADME (Absorption, Distribution, Metabolism, and Excretion) profiling during early-stage screening.

Chemical Identity Table

Property	Specification
IUPAC Name	2-Amino-3,4,6-trichlorophenol
CAS Number	6358-15-2
Molecular Formula	C ₆ H ₄ Cl ₃ NO
Molecular Weight	212.46 g/mol
Appearance	Off-white to grey crystalline solid
Melting Point	124–125 °C
Predicted pKa	~6.90 (Acidic due to Cl- withdrawing effect)
Solubility	Soluble in ethanol, DMSO, acetone; sparingly soluble in water
Stability	Air-sensitive (prone to auto-oxidation to quinone imines)

Synthetic Architecture

The synthesis of **2-Amino-3,4,6-trichlorophenol** is governed by regioselective electrophilic aromatic substitution. The most robust industrial and laboratory route utilizes 2,4,5-trichlorophenol as the starting scaffold.

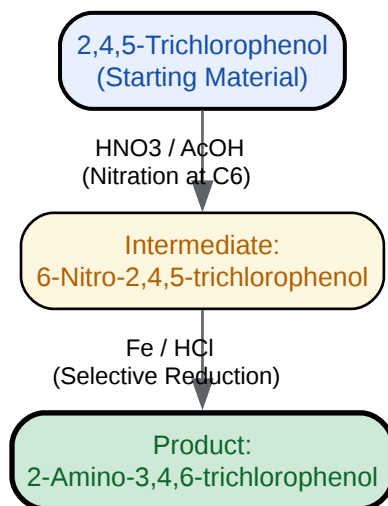
Mechanistic Rationale

- Starting Material: 2,4,5-Trichlorophenol.[\[1\]](#)
- Nitration (Electrophilic Substitution): The hydroxyl group (OH) is a strong ortho/para director. In 2,4,5-trichlorophenol, the para position (C4) and one ortho position (C2) are blocked by chlorine. The only open ortho position is C6. Thus, nitration occurs highly selectively at C6.
- Reduction: The resulting nitro group is reduced to an amine. Chemical reduction (Fe/HCl) is often preferred over catalytic hydrogenation (H₂/Pd) to prevent accidental hydrodechlorination (stripping of chlorine atoms).

Experimental Protocol: Synthesis Workflow

- Step 1: Nitration
 - Dissolve 2,4,5-trichlorophenol in glacial acetic acid.
 - Add fuming nitric acid dropwise at 0–5 °C to control exotherm.
 - Result: Formation of 2-nitro-3,4,6-trichlorophenol (Note: Numbering shifts as the principal group priority changes, but structurally the NO₂ is adjacent to OH).
- Step 2: Reduction (Bechamp Reduction Variant)
 - Suspend the nitro-intermediate in water/ethanol.
 - Add iron powder (3.0 eq) and catalytic HCl. Reflux for 2–4 hours.
 - Purification: Basify with Na₂CO₃ to precipitate iron salts, filter hot. Acidify filtrate to crystallize the free base.

Visualization: Synthesis Pathway



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Figure 1: Regioselective synthesis route ensuring correct isomer formation.

Biological Activity & Toxicological Mechanisms[5][6][7]

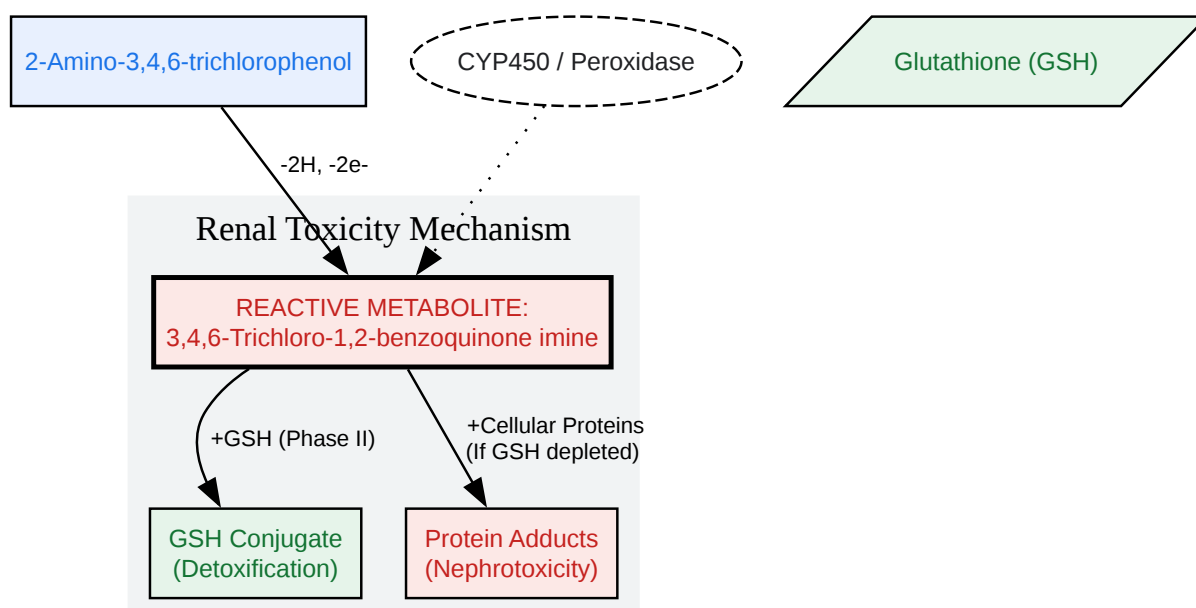
In drug development, **2-Amino-3,4,6-trichlorophenol** is classified as a nephrotoxicant precursor. Its toxicity is not inherent to the parent molecule but arises from its bioactivation.

The Quinone Imine Trap

Like acetaminophen and other aminophenols, this molecule undergoes metabolic oxidation (typically via CYP450 enzymes or peroxidases) to form a quinone imine. This electrophilic species depletes cellular glutathione (GSH).

- Oxidation: The 2-amino-phenol motif is oxidized to 3,4,6-trichloro-1,2-benzoquinone imine.
- Conjugation: The quinone imine is a "soft" electrophile that reacts rapidly with the sulfhydryl group of Glutathione (GSH).
- Toxicity: Once GSH is depleted, the quinone imine covalently binds to renal cysteine-rich proteins, causing mitochondrial dysfunction and cell death (proximal tubular necrosis).

Visualization: Bioactivation Pathway



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Figure 2: Oxidative bioactivation pathway leading to potential renal toxicity.

Analytical Characterization

To validate the identity of **2-Amino-3,4,6-trichlorophenol**, researchers should utilize the following spectral markers.

- ^1H NMR (DMSO-d_6):
 - The molecule has only one aromatic proton.
 - Look for a singlet at approximately δ 7.4–7.6 ppm.
 - Broad singlets for $-\text{OH}$ and $-\text{NH}_2$ (exchangeable with D_2O).
- Mass Spectrometry (LC-MS):
 - Ionization: ESI Negative mode (preferred for phenols) or Positive mode.
 - Isotope Pattern: The presence of three chlorine atoms creates a distinct isotopic cluster (M , $M+2$, $M+4$, $M+6$) with relative intensities of roughly 100 : 96 : 31 : 3.
- Storage:
 - Store at 2–8 °C under Argon.
 - The compound darkens upon exposure to air, indicating oxidation to the quinone/quinone imine.

References

- National Institute of Standards and Technology (NIST). (2023). **2-Amino-3,4,6-trichlorophenol** Mass Spectrum and Properties. NIST Chemistry WebBook, SRD 69.[\[2\]](#)
[\[Link\]](#)

- PubChem. (2024). Compound Summary: **2-Amino-3,4,6-trichlorophenol** (CAS 6358-15-2). [3][2] National Library of Medicine.[4] [\[Link\]](#)
- Monks, T. J., & Lau, S. S. (1998). The nature of reactive intermediates in quinone-thioether-mediated nephrotoxicity. Chemical Research in Toxicology. (Contextual grounding on aminophenol/quinone toxicity). [\[Link\]](#)

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Sources

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